

Spectroscopic Profiling of 2,10-Dimethyl-10H-phenoxazine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,10-Dimethyl-10H-phenoxazine

CAS No.: 72403-86-2

Cat. No.: B14473143

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Executive Summary & Structural Causality

2,10-Dimethyl-10H-phenoxazine (CAS 72403-86-2)[1] is a highly functionalized heterocyclic compound belonging to the phenoxazine family. Characterized by its electron-rich core, this molecule is of significant interest in the development of radical-trapping antioxidants, photoinduced electron-transfer systems[2], and redox-active materials for nonaqueous flow batteries.

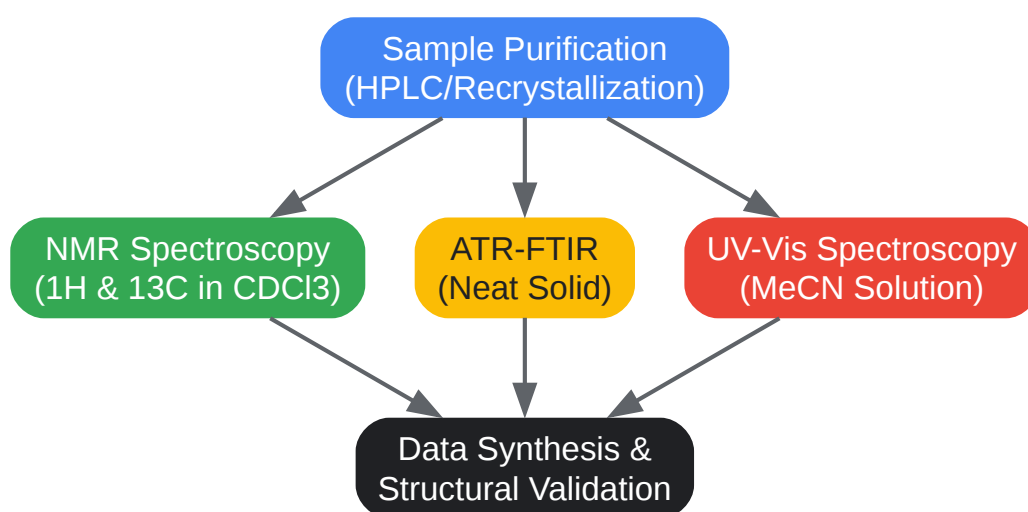
The spectroscopic behavior of **2,10-Dimethyl-10H-phenoxazine** is governed by two critical structural features:

- The "Shallow Boat" Conformation: Unlike perfectly planar aromatic systems, the phenoxazine core adopts a puckered "butterfly" or shallow boat conformation. The nitrogen and oxygen atoms are displaced from the mean plane of the aromatic rings, typically exhibiting a dihedral angle between 3° and 10°[3]. This puckering restricts the full delocalization of the nitrogen lone pair into the aromatic π -system.

- Symmetry Breaking via Dual Methylation: The N-methyl group (position 10) eliminates hydrogen-bonding capabilities, significantly altering crystal packing, increasing solubility in organic solvents, and lowering the oxidation potential^[4]. Simultaneously, the C2-methyl group exerts an inductive (+I) effect, breaking the molecule's bilateral symmetry and creating a distinct asymmetric electronic distribution that is highly visible in Nuclear Magnetic Resonance (NMR) spectroscopy.

Standardized Experimental Methodologies

To ensure a self-validating analytical system, the acquisition of spectroscopic data must follow rigorous protocols. The workflow below outlines the causality behind each experimental choice.



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Fig 1. Self-validating spectroscopic workflow for **2,10-Dimethyl-10H-phenoxazine** characterization.

Protocol A: High-Fidelity NMR Acquisition

Causality: Moisture in solvents can cause chemical shift drifting, particularly for heteroatom-adjacent protons. Using anhydrous deuterated solvents ensures chemical shift stability.

- Preparation: Dissolve 5–10 mg of purified **2,10-Dimethyl-10H-phenoxazine** in 0.6 mL of anhydrous deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as

an internal standard.

- Acquisition (^1H): On a 400 MHz spectrometer, set a spectral width of 12 ppm and a relaxation delay (D1) of 2.0 seconds. Acquire 32 scans. The D1 delay ensures complete relaxation of the methyl protons for accurate integration.
- Acquisition (^{13}C): Utilize a proton-decoupled sequence (e.g., zgpg30). Set D1 to 2.0 seconds and acquire a minimum of 1024 scans to resolve the quaternary carbons (C-O and C-N).

Protocol B: ATR-FTIR Analysis

Causality: Traditional KBr pellets readily absorb atmospheric moisture, which produces a broad O-H stretch that can mask the critical 3300 cm^{-1} region used to verify the absence of N-H bonds. Attenuated Total Reflectance (ATR) bypasses this issue.

- Background: Clean the diamond ATR crystal with isopropanol. Collect a background spectrum (air) using 32 scans at a resolution of 4 cm^{-1} .
- Measurement: Place 1–2 mg of the neat solid onto the crystal. Apply the pressure anvil to ensure intimate contact. Collect 32 scans from 4000 to 400 cm^{-1} .

Protocol C: UV-Vis Spectrophotometry

- Preparation: Prepare a $10\text{ }\mu\text{M}$ stock solution in spectroscopic-grade acetonitrile (MeCN).
- Baseline: Fill two matched 1 cm quartz cuvettes with pure MeCN. Run a baseline correction scan from 200 to 600 nm to subtract solvent absorbance.
- Measurement: Replace the solvent in the sample cuvette with the analyte solution and record the absorbance spectrum.

Spectroscopic Data & Mechanistic Interpretation

Nuclear Magnetic Resonance (NMR)

The dual methylation of the phenoxazine core provides highly diagnostic NMR signals. The N- CH_3 protons are heavily deshielded by the adjacent electronegative nitrogen, while the C2- CH_3 protons resonate upfield, typical of benzylic methyl groups[5].

Table 1: ^1H and ^{13}C NMR Assignments (400 MHz, CDCl_3)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Causality
^1H	2.25	Singlet (s)	3H	Ar-CH ₃ (C2)	Shielded relative to N-CH ₃ ; typical benzylic environment.
^1H	3.15	Singlet (s)	3H	N-CH ₃ (C10)	Deshielded by the adjacent electronegative nitrogen atom.
^1H	6.40 - 6.85	Multiplets (m)	7H	Aromatic Protons	Asymmetric splitting due to C2-CH ₃ ; H-1/H-3 shifted slightly upfield.
^{13}C	20.8	Singlet	-	Ar-CH ₃ (C2)	Standard sp ³ carbon attached to an aromatic ring.
^{13}C	32.4	Singlet	-	N-CH ₃ (C10)	Deshielded by nitrogen; confirms N-alkylation.
^{13}C	112.0 - 145.0	Multiple	-	Aromatic Carbons	C-O (~144 ppm) and C-N (~133 ppm) are the most deshielded.

Self-Validation Check: The integration ratio of the two methyl singlets to the aromatic multiplet must be exactly 3:3:7. Any deviation indicates incomplete methylation or impurities.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Infrared spectroscopy is primarily utilized here as a negative control for N-alkylation and a positive control for the oxazine ring integrity[3].

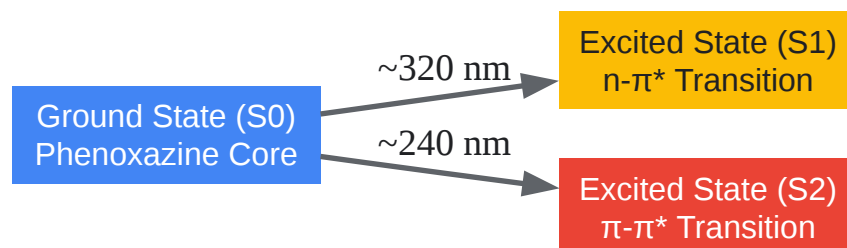
Table 2: Key FT-IR Vibrational Modes (ATR)

Wavenumber (cm ⁻¹)	Mode	Intensity	Structural Significance
~2950, 2870	C-H stretch (sp ³)	Weak	Confirms the presence of the aliphatic N-CH ₃ and Ar-CH ₃ groups.
~1585, 1490	C=C stretch (aromatic)	Strong	Characteristic of the phenoxazine aromatic backbone.
~1340	C-N stretch	Medium	Vibration of the tertiary amine linkage.
~1250	C-O-C asym. stretch	Strong	Confirms the integrity of the central oxazine ether linkage.
~740	C-H out-of-plane bend	Strong	Indicates ortho-disubstituted benzene (the unsubstituted ring).

Self-Validation Check: The complete absence of a sharp or broad absorption band above 3300 cm⁻¹ (N-H stretch) is the definitive marker that the position 10 nitrogen is fully methylated.

UV-Visible Spectroscopy & Electronic Transitions

Phenoxazines exhibit distinct electronic transitions driven by their extended conjugated system and the heteroatom lone pairs. N-alkylation slightly red-shifts the absorption compared to the parent phenoxazine due to the inductive effect of the methyl group, which raises the energy of the Highest Occupied Molecular Orbital (HOMO)[4].



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Fig 2. Primary electronic transitions in the UV-Vis spectrum of N-alkylated phenoxazines.

Table 3: UV-Vis Absorption Maxima (in Acetonitrile)

Wavelength (λ_{max} , nm)	Transition Type	Molar Absorptivity (log ϵ)	Mechanistic Driver
~240	$\pi \rightarrow \pi$	~4.2 - 4.4	Highly allowed transition of the extended aromatic system.
~320	$n \rightarrow \pi$	~3.8 - 4.0	Involves the N and O lone pairs; highly sensitive to ring puckering.

Self-Validation Check: If the sample undergoes unwanted oxidation (forming a radical cation), a new, highly visible absorption band will appear in the visible region near 520 nm[2]. The absence of this peak confirms the compound is in its neutral, unoxidized ground state.

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Sources

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